

Application Notes and Protocols: Recommended Concentration of W140 for Experiments

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Compound of Interest

Compound Name: W140 (trifluoroacetate salt)

Cat. No.: B570597

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Abstract

W140 is a potent and selective synthetic peptide antagonist for the human complement component 5a receptor 1 (C5aR1, also known as CD88).[1][2] As a crucial mediator of inflammation, the C5a-C5aR1 signaling axis is a key therapeutic target for a multitude of inflammatory and immune-mediated diseases.[3][4] This guide provides a comprehensive framework for researchers, scientists, and drug development professionals on the effective use of W140. We delve into the underlying mechanism of the C5a/C5aR1 pathway, offer detailed guidelines for determining optimal experimental concentrations, and present validated protocols for both in vitro and in vivo applications. The objective is to equip researchers with the necessary knowledge to design robust, reproducible, and scientifically sound experiments targeting this critical inflammatory pathway.

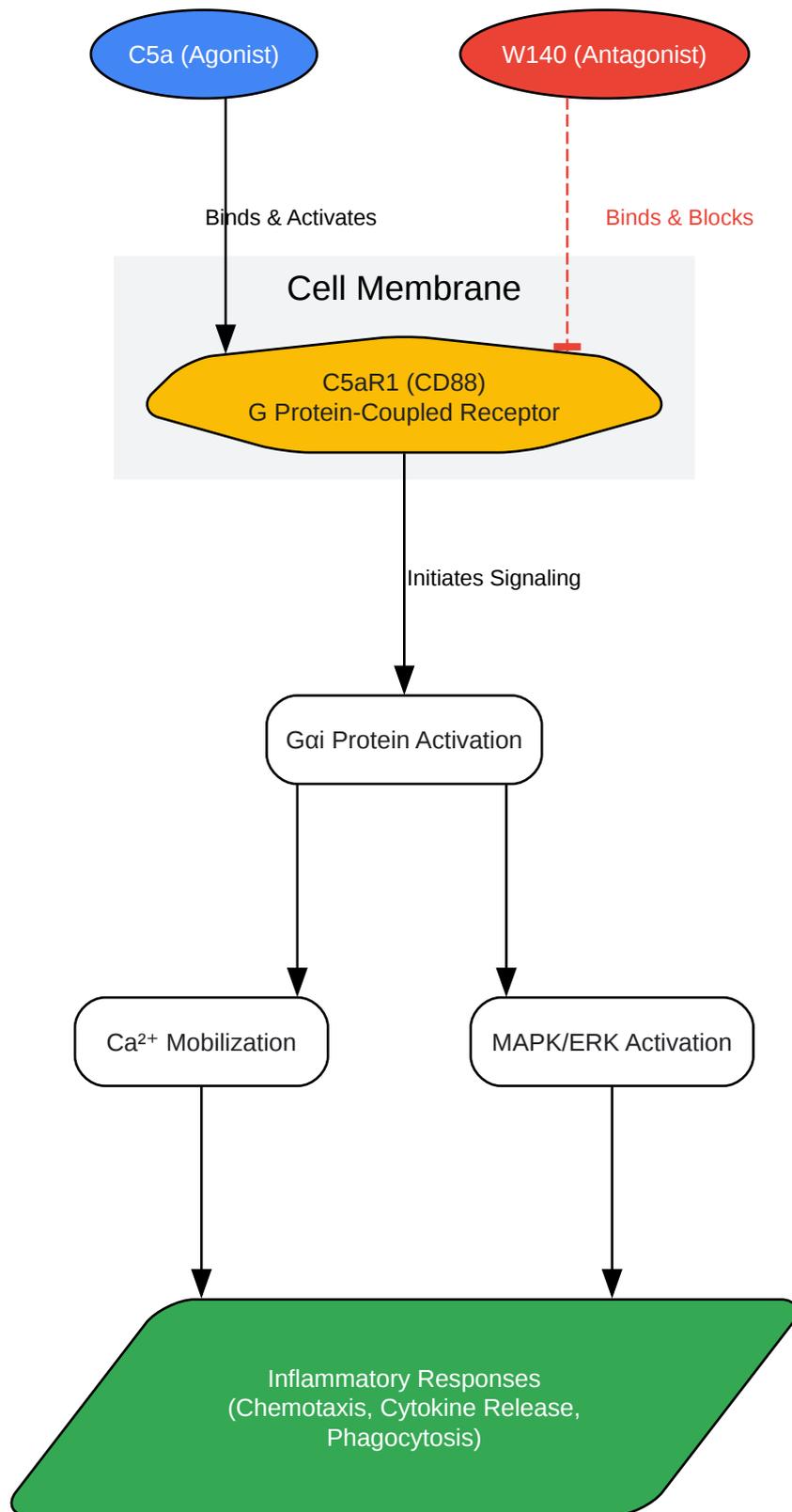
The C5a/C5aR1 Signaling Axis: A Primer

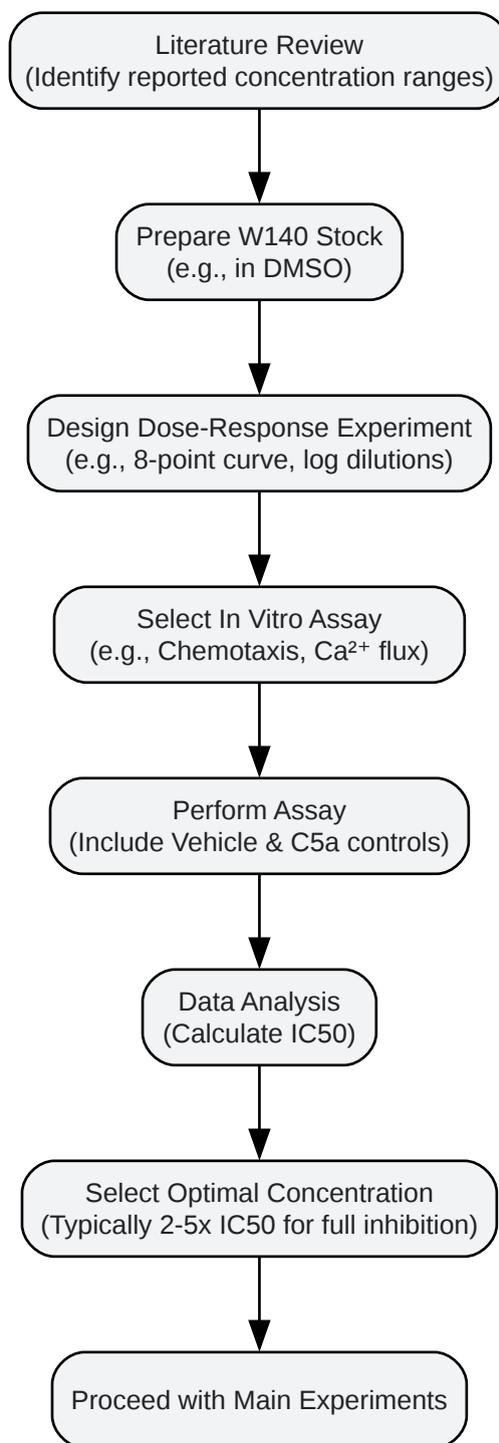
The complement system is a cornerstone of innate immunity. Upon activation, the C5 component is cleaved, generating the potent anaphylatoxin C5a.[4] C5a exerts its powerful pro-inflammatory effects by binding to its G protein-coupled receptor, C5aR1, which is highly expressed on the surface of myeloid cells like neutrophils and macrophages.[1][5]

This ligand-receptor interaction triggers a cascade of intracellular events, including G-protein activation, calcium mobilization, and ERK1/2 phosphorylation.[1] These signals culminate in a range of cellular responses such as chemotaxis (cell migration), degranulation, cytokine release, and the production of reactive oxygen species, all of which are hallmarks of an

inflammatory response.[1][4] Dysregulation of the C5a-C5aR1 axis is implicated in the pathogenesis of sepsis, arthritis, asthma, and even neurodegenerative diseases and cancer.[3][6][7][8]

W140, a cyclic hexapeptide (Ac-F-[OPdChaWR]), acts as a competitive antagonist, binding to C5aR1 and preventing its activation by C5a, thereby inhibiting the downstream inflammatory cascade.[2]





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